

Application Note: Quantification of Cefiderocol in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Cefiderocol catechol 3-methoxy

Cat. No.: B12776295

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Introduction

Cefiderocol is a siderophore cephalosporin antibiotic with a novel mechanism of action that allows it to actively transport into bacterial cells, making it effective against many multidrug-resistant Gram-negative bacteria.[1] Therapeutic drug monitoring (TDM) of Cefiderocol is crucial, particularly in critically ill patients, to ensure optimal exposure and clinical efficacy while minimizing potential toxicity.[2][3] This document provides a detailed protocol for the quantification of Cefiderocol in human plasma using a robust and sensitive High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method. The methodology is based on established and validated procedures reported in the scientific literature.[4][5][6]

Principle

This method employs a simple protein precipitation step for plasma sample preparation, followed by chromatographic separation on a C18 reversed-phase column.[2][5] Detection and quantification are achieved using a triple quadrupole mass spectrometer operating in the positive electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode.[4][6] A deuterated internal standard (IS), such as Cefiderocol-d8 or Cefiderocol-d12, is used to ensure accuracy and precision.[4][6][7]

Experimental Protocols

Materials and Reagents

- Cefiderocol reference standard (Purity $\geq 95\%$)[4]
- Cefiderocol-d8 or Cefiderocol-d12 internal standard (Purity $\geq 95\%$)[4][7]
- LC-MS grade methanol[4]
- LC-MS grade acetonitrile[2][4]
- LC-MS grade water[4]
- Formic acid ($\geq 98\%$)[4]
- Drug-free human plasma

Stock and Working Solutions Preparation

- Cefiderocol Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Cefiderocol reference standard in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of Cefiderocol-d8 or Cefiderocol-d12 in methanol.
- Working Solutions: Prepare working solutions for calibration standards and quality controls by serially diluting the stock solutions with a suitable solvent (e.g., methanol/water 50:50 v/v).

Sample Preparation

A simple protein precipitation method is utilized for sample clean-up.[2][5]

- Pipette 50 μL of plasma sample, calibrator, or quality control into a 1.5 mL microcentrifuge tube.
- Add 150 μL of the internal standard working solution in acetonitrile.
- Vortex mix for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes.[8]
- Transfer the supernatant to an HPLC vial for analysis.

HPLC-MS/MS Instrumentation and Conditions

The following are representative instrument conditions. Optimization may be required depending on the specific instrumentation used.

Table 1: HPLC Parameters

Parameter	Value
HPLC System	Agilent 1290 Infinity II or equivalent[4]
Column	ZORBAX RR Eclipse Plus C18 (4.6 x 50 mm, 3.5 µm) or equivalent[4]
Mobile Phase A	0.1% Formic acid in Water[6]
Mobile Phase B	0.1% Formic acid in Methanol or Acetonitrile[7]
Gradient	Linear gradient (specifics may need optimization)
Flow Rate	0.4 - 0.5 mL/min[4][7]
Column Temperature	25 °C[4]
Injection Volume	2 - 5 µL[4]
Run Time	Approximately 3.5 - 5.5 minutes[4][5][7]

Table 2: Mass Spectrometer Parameters

Parameter	Value
Mass Spectrometer	Agilent Ultivo TQ LC/MS or equivalent[4]
Ionization Mode	Electrospray Ionization (ESI), Positive[4][6]
Capillary Voltage	4500 V[4]
Gas Temperature	260 °C[4]
Gas Flow	9 L/min[4]
Nebulizer Pressure	30 psi[4]
Sheath Gas Temp	300 °C[4]
Sheath Gas Flow	12 L/min[4]
Detection Mode	Multiple Reaction Monitoring (MRM)[4]

Table 3: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Cefiderocol	752.2	285.3 / 468.2[6][7]
Cefiderocol-d8 (IS)	760.3	213.9 / 292.9[4]
Cefiderocol-d12 (IS)	760.2	293.3 / 468.2[6][7]

Data Presentation and Performance Characteristics

The method should be validated according to regulatory guidelines (e.g., EMA, FDA). The following tables summarize typical performance characteristics reported for similar methods.

Table 4: Method Validation Parameters

Parameter	Typical Range/Value
Linearity Range	0.025 - 50 mg/L[2][4], 0.5 - 65 mg/L[6][7], 1 - 200 mg/L[5]
Correlation Coefficient (r^2)	> 0.995[5]
Lower Limit of Quantification (LLOQ)	~0.02 mg/L[2], 0.1 mg/L[9], 0.5 mg/L[6][7]
Intra-day Precision (%CV)	≤ 13.9%[6][7]
Inter-day Precision (%CV)	≤ 13.9%[6][7]
Accuracy (%Bias)	94 - 101%[2][4], ≤ 14.2%[6][7]
Recovery	95.9 - 104.8%[6][7]
Matrix Effect	95.7 - 104.1%[6][7]

Table 5: Stability Data

Condition	Stability Duration
Room Temperature	Up to 6 hours[2][4]
Refrigerated (4 °C)	Up to 24 hours[2][4]
Frozen (-80 °C)	At least 31 days[10]

Mandatory Visualization



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Caption: Workflow for Cefiderocol quantification in plasma.

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- To cite this document: BenchChem. [Application Note: Quantification of Cefiderocol in Human Plasma by HPLC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12776295#hplc-ms-ms-method-for-quantification-of-cefiderocol-in-plasma]

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